

# Navigating the Research Landscape of Acid Yellow 61: A Technical Guide

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## Compound of Interest

Compound Name: Acid yellow 61

Cat. No.: B15622547

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For researchers, scientists, and drug development professionals, sourcing high-quality reagents is paramount to achieving reliable and reproducible results. This in-depth technical guide provides a comprehensive overview of commercial suppliers of research-grade **Acid Yellow 61**, its technical specifications, and detailed experimental protocols for its application in biological research.

**Acid Yellow 61**, a fluorescent, water-soluble anionic dye, is gaining traction in various research applications beyond its traditional use in the textile industry. Its utility in biological staining and fluorescence microscopy necessitates a clear understanding of its properties and the availability of high-purity formulations. This guide aims to equip researchers with the essential information needed to effectively source and utilize this compound in their studies.

## Commercial Suppliers and Technical Specifications

Identifying a reliable supplier for research-grade chemicals is a critical first step. Several companies specialize in providing high-purity compounds for scientific applications. Below is a compilation of key suppliers offering **Acid Yellow 61**, often marketed for research use only. While specific purity guarantees can vary and are typically detailed in the lot-specific Certificate of Analysis, the following table summarizes the technical data available from prominent vendors.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )	Purity	Notes
MedchemExpress	Acid yellow 61	12217-38-8	$C_{24}H_{20}Cl_2N_5NaO_6S_2$	632.47	>98% (typical, per CoA)	Fluorescent Dye, For research use only. <a href="#">[1]</a>
TargetMol	Acid yellow 61	12217-38-8	$C_{24}H_{20}Cl_2N_5NaO_6S_2$	632.47	High Purity (specifics on CoA)	For research use only.
Dormer Laboratories Inc.	Acid Yellow 61	12217-38-8	$C_{24}H_{20}Cl_2N_5NaO_6S_2$	632.47	Not specified for research	Primarily for textile and allergen testing. <a href="#">[2]</a>
Chemotek Diagnostic	Acid Yellow 61	12217-38-8	$C_{24}H_{20}Cl_2N_5NaO_6S_2$	632.47	Not specified for research	Primarily for patch testing. <a href="#">[3]</a>

Note: Purity levels are often lot-dependent and should be confirmed by consulting the supplier's Certificate of Analysis (CoA) for the specific batch purchased. A Certificate of Analysis from suppliers like MedchemExpress will typically confirm the identity and purity of the compound through methods such as LCMS and  $^1H$  NMR.[\[4\]](#)

## Physicochemical Properties

**Acid Yellow 61** is a yellow powder that is soluble in water.[\[5\]](#)[\[6\]](#) Its anionic nature, due to the presence of sulfonate groups, allows it to bind to positively charged structures within cells, such as proteins.[\[5\]](#) While specific excitation and emission maxima for **Acid Yellow 61** are not readily available in public literature, its classification as a fluorescent dye suggests it absorbs light in the blue to green region of the spectrum and emits light at a longer wavelength, likely in the yellow-orange range. Researchers should perform spectral analysis to determine the optimal excitation and emission wavelengths for their specific imaging setup.

## Experimental Protocols

The following are generalized protocols for the application of fluorescent acid dyes in cellular imaging. These should be adapted and optimized for specific cell types and experimental conditions.

### General Protocol for Staining Fixed Cells

This protocol outlines the basic steps for using an acid dye like **Acid Yellow 61** as a counterstain for cytoplasm and extracellular matrix components in fixed cells.

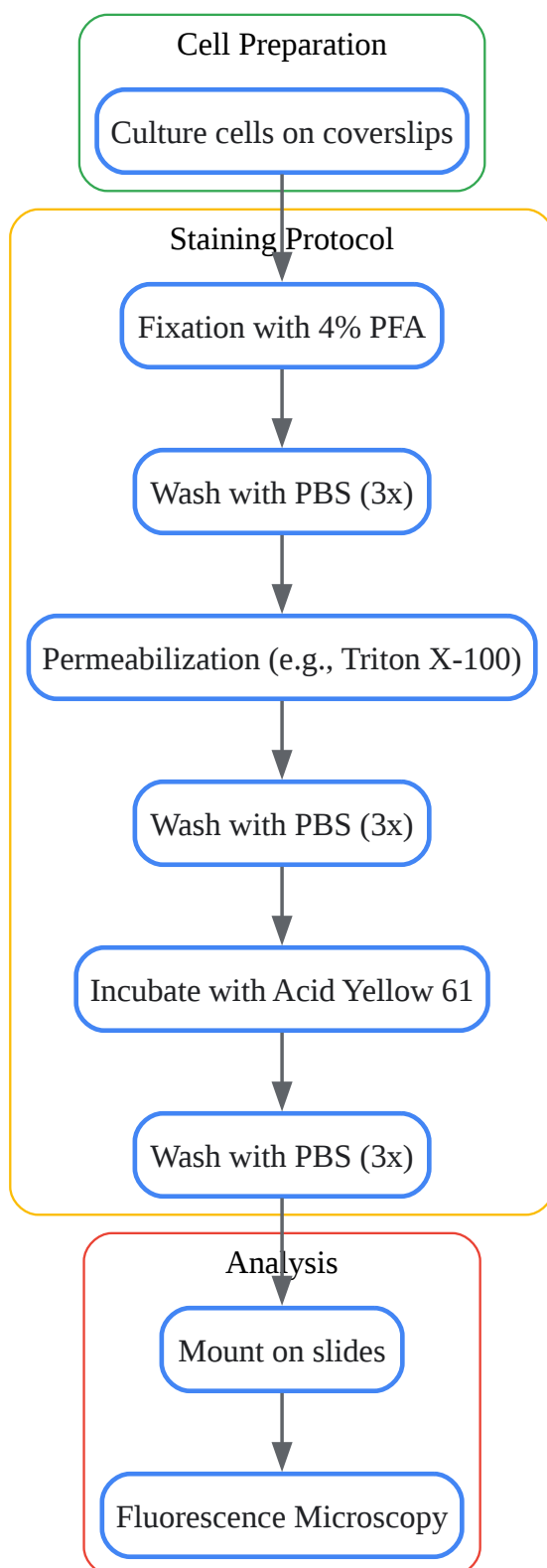
Materials:

- Research-grade **Acid Yellow 61**
- Phosphate-buffered saline (PBS), pH 7.4
- Fixative solution (e.g., 4% paraformaldehyde in PBS)
- Permeabilization buffer (e.g., 0.1% Triton X-100 in PBS)
- Mounting medium
- Glass slides and coverslips
- Fluorescence microscope

Procedure:

- Cell Preparation: Culture cells on glass coverslips to the desired confluency.
- Fixation: Aspirate the culture medium and wash the cells twice with PBS. Fix the cells with 4% paraformaldehyde in PBS for 15-20 minutes at room temperature.
- Washing: Wash the cells three times with PBS for 5 minutes each.
- Permeabilization (Optional): If staining intracellular components, permeabilize the cells with 0.1% Triton X-100 in PBS for 10-15 minutes at room temperature.

- Washing: Wash the cells three times with PBS for 5 minutes each.
- Staining: Prepare a 1-10 µg/mL working solution of **Acid Yellow 61** in PBS. Incubate the fixed and permeabilized cells with the staining solution for 20-30 minutes at room temperature, protected from light.
- Washing: Wash the cells three times with PBS for 5 minutes each to remove unbound dye.
- Mounting: Mount the coverslips onto glass slides using an appropriate mounting medium.
- Visualization: Image the stained cells using a fluorescence microscope with appropriate filter sets.

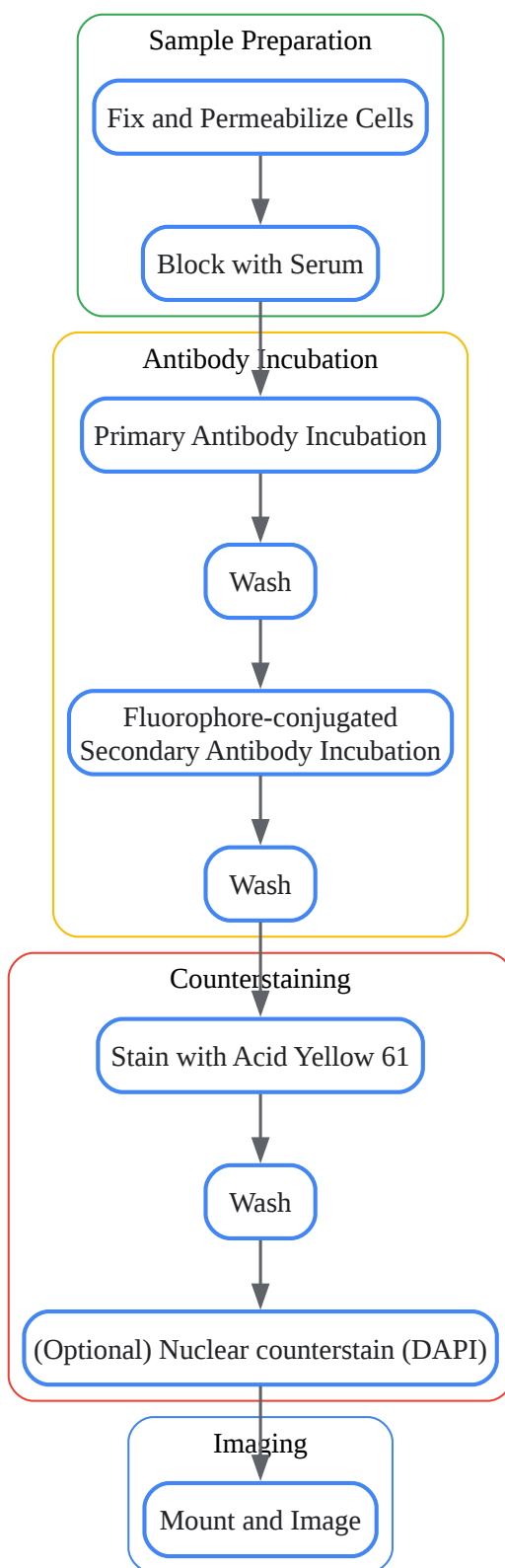


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Caption: Experimental workflow for staining fixed cells with **Acid Yellow 61**.

## Conceptual Workflow for Immunofluorescence Counterstaining

**Acid Yellow 61** can potentially be used as a counterstain in immunofluorescence protocols to visualize the cytoplasm in relation to specific target proteins.



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Caption: Conceptual workflow for immunofluorescence with **Acid Yellow 61** as a counterstain.

## Safety and Handling

As with any chemical reagent, proper safety precautions should be taken when handling **Acid Yellow 61**. It is advisable to consult the Safety Data Sheet (SDS) provided by the supplier.<sup>[7]</sup> In general, standard laboratory practices such as wearing personal protective equipment (gloves, lab coat, and eye protection) are recommended. The compound should be handled in a well-ventilated area to avoid inhalation of the powder.

## Conclusion

**Acid Yellow 61** presents a valuable tool for researchers in need of a fluorescent acid dye for various biological applications. By selecting a reputable supplier that provides research-grade material with a detailed Certificate of Analysis, scientists can ensure the quality and consistency of their starting materials. The generalized protocols provided in this guide offer a starting point for the development of specific experimental procedures. As with any fluorescent probe, empirical determination of optimal staining concentrations and imaging parameters is crucial for achieving high-quality, reproducible data.

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